

Introduction: Identifying a Key Building Block for Innovation

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Compound of Interest

Compound Name: 2-Hydroxy-3-iodo-5-methylpyridine

Cat. No.: B1372737

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2-Hydroxy-3-iodo-5-methylpyridine (CAS No. 313678-93-2) is a substituted pyridine derivative that has emerged as a versatile and valuable building block in various scientific sectors.^[1] Its unique molecular architecture, featuring a hydroxyl group, an iodine atom, and a methyl group on the pyridine ring, makes it a highly reactive intermediate for advanced chemical synthesis. For researchers and developers in the pharmaceutical, agrochemical, and material science industries, access to a reliable supply of this compound is critical for advancing discovery and innovation pipelines.^{[1][2]}

This guide serves as a technical resource for professionals, providing a comprehensive overview of the commercial landscape for **2-Hydroxy-3-iodo-5-methylpyridine**. Beyond a simple list of suppliers, it offers insights into the compound's properties, a robust workflow for procurement and quality validation, and a look into its primary applications, ensuring that researchers can source and utilize this key intermediate with confidence.

Physicochemical Properties: A Data-Driven Profile

Understanding the fundamental properties of a chemical is the first step in its effective application. **2-Hydroxy-3-iodo-5-methylpyridine** is typically a yellow to light brown powder with a defined melting point, indicating its purity.^[1] Its solubility in dimethyl sulfoxide (DMSO) is a key practical detail for chemists designing reaction conditions or preparing samples for analysis.^{[3][4]}

Property	Value	Source(s)
CAS Number	313678-93-2	[1][3]
Molecular Formula	C ₆ H ₆ INO	[1]
Molecular Weight	235.02 g/mol	[1][5]
Appearance	Yellow to light brown powder	[1]
Melting Point	190-194 °C	[1]
Purity	Typically ≥ 97% (HPLC)	[1]
Solubility	Soluble in dimethyl sulfoxide (DMSO)	[3][4]
Storage Conditions	Store at 0-8°C, protect from light	[1][3]

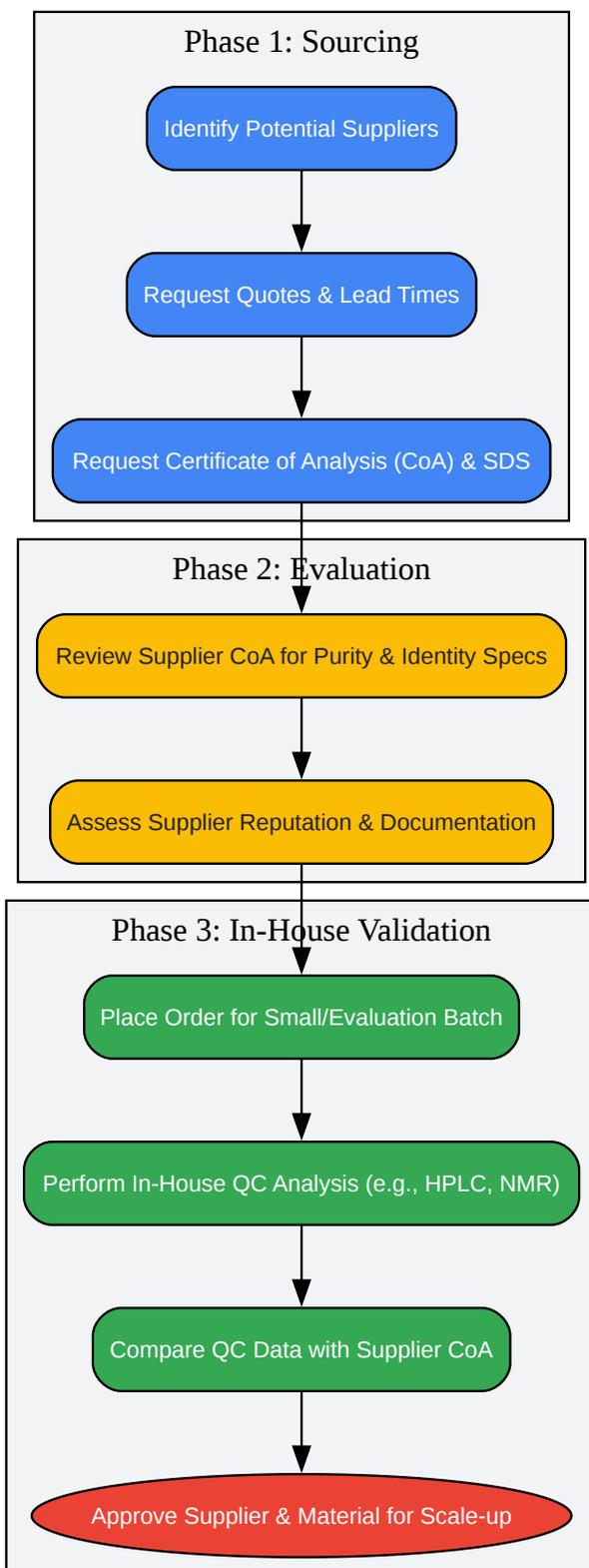
Commercial Suppliers and Procurement Strategy

A variety of chemical suppliers list **2-Hydroxy-3-iodo-5-methylpyridine** in their catalogs. These range from large, well-known distributors to more specialized manufacturers. The table below consolidates a list of potential suppliers found across several chemical commerce platforms.

Supplier Name	Noted On
J & K SCIENTIFIC LTD.	ChemicalBook[6]
Alfa Aesar	ChemicalBook[6]
Energy Chemical	ChemicalBook[6]
Chem-Impex	Company Website[1]
Capot Chemical Co.,Ltd.	ChemicalBook[6]
Amadis Chemical Company Limited	ChemicalBook[6]
Shanghai YuanYe Biotechnology Co., Ltd.	ChemicalBook[6]

Note: Availability and purity specifications should always be confirmed directly with the supplier prior to purchase.

A systematic approach to procurement and validation is essential to ensure the quality and consistency of starting materials, which is paramount in regulated research and development environments like drug discovery.



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Caption: Procurement and QC workflow for chemical intermediates.

Experimental Protocol: HPLC-Based Quality Control

Trust in a chemical intermediate begins with self-validating protocols. An in-house QC check is crucial to verify the identity and purity stated on the supplier's Certificate of Analysis. High-Performance Liquid Chromatography (HPLC) is a standard method for this purpose. While a specific monograph may not be publicly available, a general method can be developed based on the analysis of structurally similar pyridine compounds.[7][8]

Objective: To verify the purity of a received batch of **2-Hydroxy-3-iodo-5-methylpyridine**.

Materials:

- **2-Hydroxy-3-iodo-5-methylpyridine** sample
- Acetonitrile (HPLC grade)
- Deionized Water (18 M Ω -cm)
- Formic Acid (or Phosphoric Acid)
- Volumetric flasks, pipettes, and autosampler vials
- 0.45 μ m syringe filters

Instrumentation:

- HPLC system with a UV detector
- C18 reverse-phase column (e.g., 4.6 mm x 150 mm, 5 μ m particle size)

Methodology:

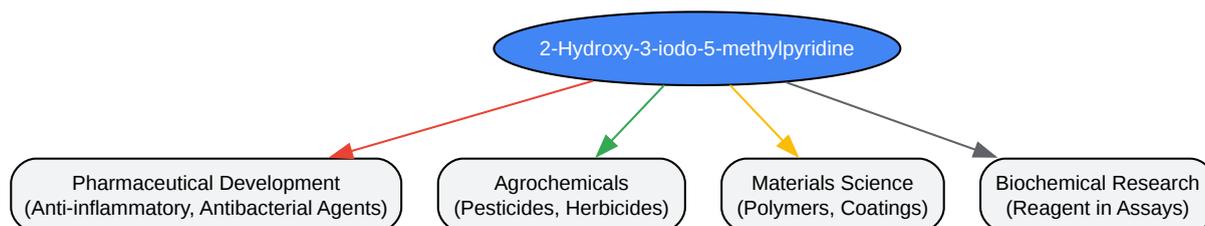
- Mobile Phase Preparation:
 - Rationale: A buffered acetonitrile/water mobile phase is standard for reverse-phase chromatography of polar aromatic compounds, providing good peak shape and resolution.

- Procedure: Prepare Mobile Phase A as 0.1% Formic Acid in Water and Mobile Phase B as 0.1% Formic Acid in Acetonitrile. Degas both solvents before use.
- Standard Preparation:
 - Rationale: A standard of known concentration is required for accurate quantification and retention time matching.
 - Procedure: Accurately weigh ~10 mg of the compound and dissolve it in a small amount of DMSO, then dilute to 10.0 mL with the mobile phase (50:50 A:B) to create a 1 mg/mL stock solution. Prepare a working standard of ~50 µg/mL by further dilution.
- Sample Preparation:
 - Rationale: The sample must be prepared in the same manner as the standard to ensure accurate comparison.
 - Procedure: Prepare a sample solution at the same concentration as the working standard (~50 µg/mL) following the procedure in Step 2. Filter the final solution through a 0.45 µm filter into an autosampler vial.
- Chromatographic Conditions:
 - Rationale: A gradient elution is often used to ensure that any impurities, which may have different polarities, are eluted and detected.
 - Flow Rate: 1.0 mL/min
 - Injection Volume: 10 µL
 - Column Temperature: 30 °C
 - UV Detection: 254 nm or a wavelength determined by a UV scan of the standard.
 - Gradient Program:
 - 0-1 min: 35% B

- 1-10 min: 35% to 80% B
 - 10-12 min: 80% B
 - 12.1-15 min: 35% B (re-equilibration)
- Data Analysis:
 - Identity: The retention time of the major peak in the sample chromatogram should match that of the standard.
 - Purity: Calculate the area percentage of the main peak relative to the total area of all peaks in the chromatogram. This should meet or exceed the specification on the CoA (e.g., ≥97%).^[1]

Core Applications in Scientific Research

The utility of **2-Hydroxy-3-iodo-5-methylpyridine** stems from its capacity to participate in a wide range of chemical transformations, making it a valuable intermediate in several key research areas.^[1]



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Caption: Key application areas for the title compound.

- **Pharmaceutical Development:** This compound is a crucial starting material for synthesizing more complex molecules with potential therapeutic properties. Researchers have utilized it in the development of novel anti-inflammatory and antimicrobial agents.^{[1][2]} The iodine atom provides a reactive site for cross-coupling reactions, a common strategy in modern drug discovery.

- **Agrochemicals:** In the agricultural sector, it serves as an intermediate in the formulation of next-generation pesticides and herbicides.[1][5] Its structure can be modified to create active ingredients that offer enhanced efficacy and stability for crop protection.
- **Materials Science:** The compound's reactivity is also being explored in materials science for creating novel polymers and specialty coatings. These materials may exhibit improved durability and resistance to environmental factors.[1]

Safety, Handling, and Storage

Proper handling of any chemical reagent is critical for laboratory safety. **2-Hydroxy-3-iodo-5-methylpyridine** is known to be light-sensitive and should be stored accordingly.[3]

- **Storage:** Keep in a tightly sealed container in a refrigerator (0-8°C) and protected from light. [1]
- **Handling:** Use in a well-ventilated area. Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Avoid breathing dust.[6]
- **Hazards:** The compound is classified with several hazard statements, including being harmful if swallowed (H302), causing skin irritation (H315), causing serious eye damage (H318), and potentially causing respiratory irritation (H335).[6][9] Always consult the latest Safety Data Sheet (SDS) from the supplier before use.

Conclusion

2-Hydroxy-3-iodo-5-methylpyridine is more than just a catalog item; it is an enabling tool for chemical innovation. For researchers in competitive fields, securing a high-quality, reliable supply is a non-trivial step that underpins the success of entire projects. By combining a strategic sourcing plan with robust in-house quality control, scientific professionals can confidently integrate this versatile building block into their synthetic workflows, accelerating the path from discovery to application.

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